

Structural Analysis of Fenicort: A Technical Guide

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Compound of Interest

Compound Name: *Fenicort*
CAS No.: *10059-14-0*
Cat. No.: *B1260667*

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Introduction

Fenicort, known chemically as Prednisolone sodium tetrahydrophthalate, is a corticosteroid medication.^{[1][2][3]} As a member of the glucocorticoid class of drugs, **Fenicort** exerts its effects through interaction with the glucocorticoid receptor (GR), leading to anti-inflammatory and immunosuppressive activities.^{[2][4][5]} This technical guide provides an in-depth analysis of the structural and molecular characteristics of **Fenicort**, intended for researchers, scientists, and professionals in drug development. The document outlines the key physicochemical properties, detailed experimental protocols for structural elucidation, and the signaling pathway through which **Fenicort** mediates its biological effects.

Physicochemical and Structural Properties

The fundamental properties of **Fenicort** are summarized in the tables below, providing a quantitative overview of its chemical and physical characteristics.

Table 1: Chemical Identifiers of **Fenicort**

Identifier	Value
IUPAC Name	sodium;6-[2-[(8S,9S,10R,11S,13S,14S,17R)-11,17-dihydroxy-10,13-dimethyl-3-oxo-7,8,9,11,12,14,15,16-octahydro-6H-cyclopenta[a]phenanthren-17-yl]-2-oxoethoxy]carbonylcyclohex-3-ene-1-carboxylate[1]
Molecular Formula	C29H35NaO8[1]
CAS Number	10059-14-0[1]
Synonyms	Prednisolone sodium tetrahydrophthalate, Fenicort (TN)[1][2][6]

Table 2: Physicochemical Properties of **Fenicort**

Property	Value
Molecular Weight	534.6 g/mol [1]
Exact Mass	534.2230 Da[2]
Physical Description	Solid (predicted)
Solubility	Soluble in water (predicted)

Experimental Protocols for Structural Elucidation

The structural analysis of **Fenicort** involves a combination of spectroscopic and crystallographic techniques to determine its molecular structure and stereochemistry.

Nuclear Magnetic Resonance (NMR) Spectroscopy

Objective: To determine the carbon-hydrogen framework and the connectivity of atoms within the **Fenicort** molecule.

Methodology:

- **Sample Preparation:** A 5-10 mg sample of **Fenicort** is dissolved in 0.5-0.7 mL of a suitable deuterated solvent (e.g., DMSO-d₆, CDCl₃).
- **¹H NMR Spectroscopy:** Proton NMR spectra are acquired to identify the chemical environment of each hydrogen atom. Key parameters to analyze include chemical shift (δ), spin-spin coupling constants (J), and integration.
- **¹³C NMR Spectroscopy:** Carbon NMR spectra, including broadband decoupled and DEPT (Distortionless Enhancement by Polarization Transfer), are acquired to identify the number and types of carbon atoms (CH₃, CH₂, CH, C).
- **2D NMR Spectroscopy:**
 - **COSY (Correlation Spectroscopy):** To establish ¹H-¹H coupling correlations and identify adjacent protons.
 - **HSQC (Heteronuclear Single Quantum Coherence):** To correlate directly bonded ¹H and ¹³C atoms.
 - **HMBC (Heteronuclear Multiple Bond Correlation):** To identify long-range (2-3 bond) correlations between ¹H and ¹³C atoms, which is crucial for assembling the molecular fragments.
 - **NOESY (Nuclear Overhauser Effect Spectroscopy):** To determine the spatial proximity of protons, aiding in the assignment of stereochemistry.

Mass Spectrometry (MS)

Objective: To determine the molecular weight and elemental composition of **Fenicort** and to obtain information about its fragmentation pattern for structural confirmation.

Methodology:

- **Ionization Technique:** Electrospray ionization (ESI) is a suitable technique for a molecule like **Fenicort**, which is a sodium salt. ESI can be operated in both positive and negative ion modes.

- **Mass Analyzer:** A high-resolution mass analyzer, such as a Time-of-Flight (TOF) or Orbitrap, is used to obtain accurate mass measurements.
- **Data Acquisition:**
 - **Full Scan MS:** To determine the molecular ion peak ($[M-Na]^-$ in negative mode or $[M+H]^+$ of the parent acid in positive mode) and confirm the molecular weight.
 - **Tandem MS (MS/MS):** The molecular ion is isolated and fragmented to generate a characteristic fragmentation pattern. This pattern can be interpreted to confirm the presence of key structural motifs, such as the steroid backbone and the tetrahydrophthalate ester group.

X-ray Crystallography

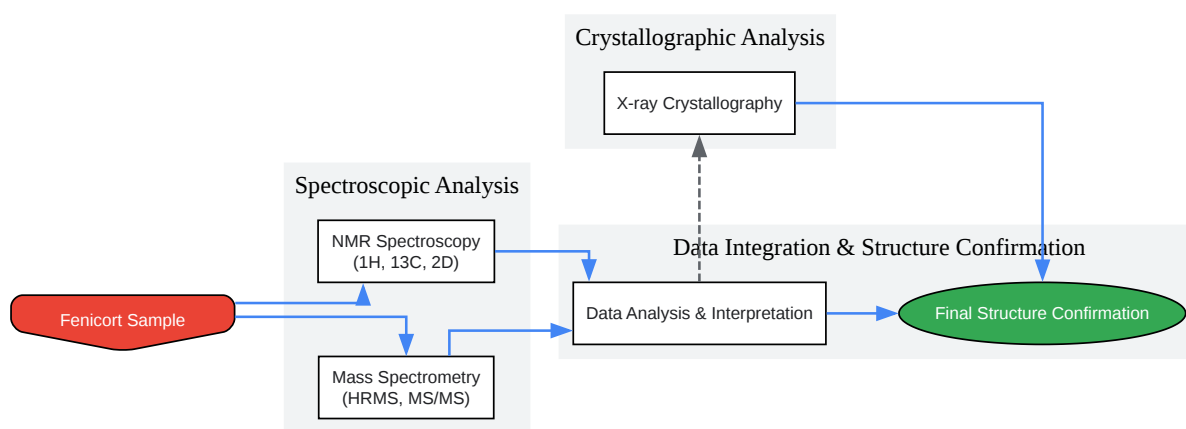
Objective: To determine the precise three-dimensional atomic arrangement of **Fenicort** in a single crystal, providing unambiguous confirmation of its structure and stereochemistry.

Methodology:

- **Crystallization:** Single crystals of **Fenicort** are grown from a suitable solvent or solvent mixture by slow evaporation, vapor diffusion, or cooling.
- **Data Collection:** A selected crystal is mounted on a goniometer and irradiated with a monochromatic X-ray beam. The diffraction pattern is collected using a detector.
- **Structure Solution and Refinement:** The diffraction data is processed to determine the unit cell dimensions and space group. The crystal structure is solved using direct methods or Patterson methods and then refined to obtain the final atomic coordinates and thermal parameters. The resulting model provides a detailed 3D representation of the **Fenicort** molecule. While specific crystallographic data for **Fenicort** is not readily available, the methodology is standard for small molecules. The crystal structures of related corticosteroids, such as prednisolone itself, have been determined and show characteristic intermolecular hydrogen bonding patterns.

Visualizations

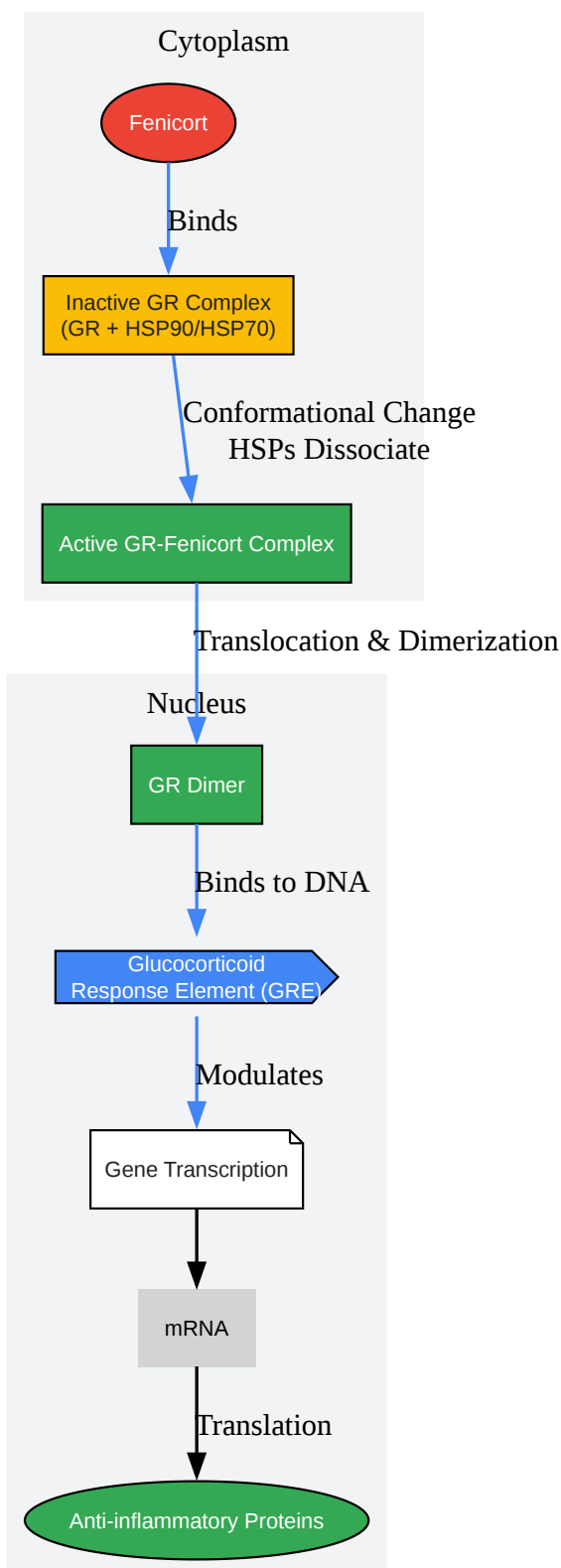
Experimental Workflow for Structural Elucidation



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Caption: Experimental workflow for the structural elucidation of **Fenicort**.

Glucocorticoid Receptor Signaling Pathway



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Caption: Simplified signaling pathway of **Fenicort** via the Glucocorticoid Receptor.

Conclusion

The structural analysis of **Fenicort** (Prednisolone sodium tetrahydrophthalate) is a critical component in understanding its function as a glucocorticoid receptor agonist. Through the combined application of NMR spectroscopy, mass spectrometry, and X-ray crystallography, a comprehensive understanding of its molecular architecture can be achieved. This structural information is paramount for elucidating its mechanism of action, guiding the development of new derivatives with improved therapeutic profiles, and ensuring the quality and consistency of this important pharmaceutical agent. The signaling pathway, initiated by the binding of **Fenicort** to the glucocorticoid receptor, ultimately leads to the modulation of gene expression and the desired anti-inflammatory effects. This guide provides a foundational framework for researchers and professionals engaged in the study and development of corticosteroid-based therapeutics.

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